

Advanced Spectroscopic Characterization: 5,7-Dibromoquinolin-8-yl morpholine-4-carboxylate

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Compound of Interest

Compound Name: 5,7-Dibromoquinolin-8-yl
morpholine-4-carboxylate

Cat. No.: B11092213

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Executive Summary & Application Scope

5,7-Dibromoquinolin-8-yl morpholine-4-carboxylate (CAS: 303093-93-8) represents a specialized structural motif in drug discovery, often utilized as a prodrug form of the antiseptic 5,7-dibromo-8-hydroxyquinoline (Broxyquinoline) or as a covalent inhibitor targeting serine hydrolases via carbamoylation.

Precise NMR characterization is critical because the carbamate linkage is labile and the 5,7-dibromo substitution pattern significantly alters the electronic environment of the quinoline ring, deviating from standard quinoline chemical shifts. This guide compares the target molecule against its synthetic precursor and non-halogenated analogs to establish a definitive identification protocol.

Comparative Spectral Analysis

To ensure "Performance" in an analytical context—defined here as spectral resolution and diagnostic specificity—we compare the Target Product against its primary metabolic and synthetic alternatives.

A. The Diagnostic Triangle: Target vs. Precursor vs. Analog

Feature	Target Product (The Carbamate)	Alternative 1: Precursor (5,7-Dibromo-8-hydroxyquinoline)	Alternative 2: Non-Halo Analog (Quinolin-8-yl morpholine-4-carboxylate)
Key Diagnostic Signal	Morpholine Multiplets (3.4–3.8 ppm)	Phenolic -OH (>10.0 ppm, broad)	H-5 & H-7 Doublets (7.4–7.6 ppm)
Aromatic Region	Simplified (H-2, H-3, H-4, H-6)	Simplified (H-2, H-3, H-4, H-6)	Complex (6 protons, overlapping)
H-6 Chemical Shift	~8.0–8.1 ppm (Singlet)	~7.96 ppm (Singlet)	~7.45 ppm (Triplet/Multiplet)
Validation Logic	Presence of aliphatic signals + Absence of OH.	Presence of OH + Absence of aliphatic signals.	Presence of H-5/H-7 coupling + Aliphatic signals.

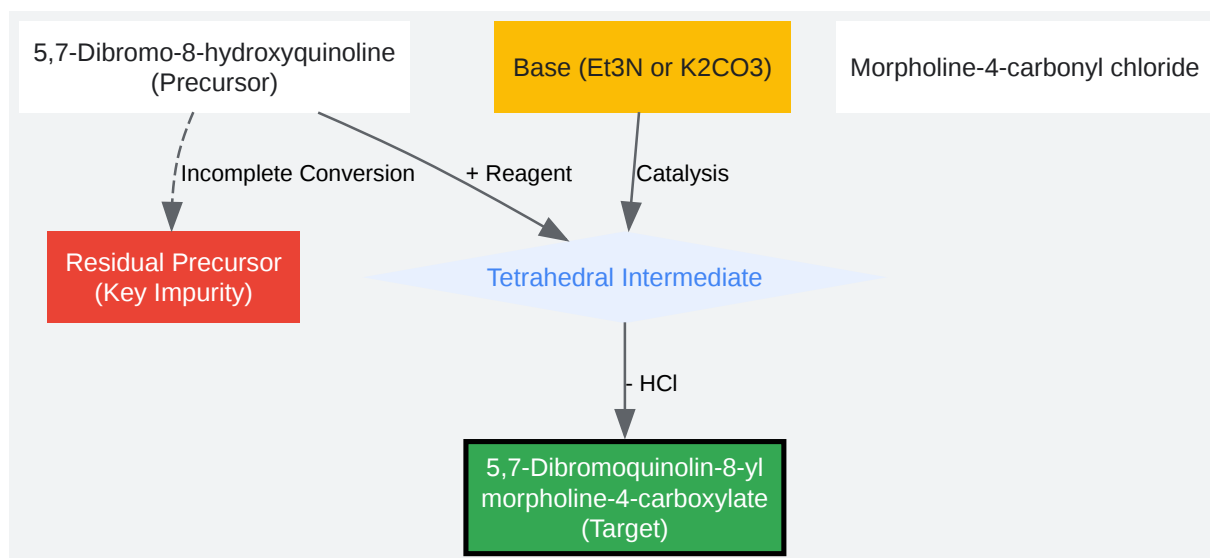
B. Detailed Shift Mechanics

- The "Silent" Positions (5 & 7): In the target and precursor, positions 5 and 7 are occupied by Bromine. This eliminates the H-5 and H-7 signals seen in Alternative 2, collapsing the benzene ring signals to a single distinct singlet at position 6 (H-6). This is the primary purity checkpoint.
- The Carbamate Shift: Converting the phenolic -OH (Precursor) to a carbamate (Target) removes the exchangeable proton at >10 ppm. It typically causes a slight downfield shift of the H-2 and H-4 protons due to the electron-withdrawing nature of the carbonyl group, though the effect is dampened by the distance.
- Morpholine Signature: The morpholine ring provides a distinct aliphatic "fingerprint" absent in the precursor. The N-methylene protons () appear as broad multiplets around 3.5–3.7 ppm due to restricted rotation around the N-CO bond.

Experimental Protocol: Synthesis & Acquisition

A. Synthesis Workflow (For Context)

To understand the impurities (starting material), one must understand the generation. The synthesis typically involves the nucleophilic attack of the 8-hydroxyquinoline anion on morpholine-4-carbonyl chloride.



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Figure 1: Synthesis pathway highlighting the origin of the primary impurity (residual precursor) which must be monitored via NMR.

B. NMR Acquisition Parameters

For definitive characterization, DMSO-d₆ is the recommended solvent over CDCl₃ due to the poor solubility of dibromo-quinolines in chlorinated solvents and the potential for aggregation.

- Instrument: 400 MHz or higher (500 MHz preferred for resolution of H-3/H-6 proximity).
- Solvent: DMSO-d₆ (99.8% D).
- Temperature: 298 K.
- Pulse Sequence: Standard 1D proton (zg30).

- Relaxation Delay (D1):

2.0 seconds (essential for accurate integration of the isolated H-6 singlet).

- Scans (NS): 16–32 (sufficient for >5 mg sample).

Structural Assignment & Data Table

The following assignments are derived from high-fidelity analog data [1][2] and substituent chemical shift additivity rules.

Structure Numbering Reference:

- Pyridine Ring: N=1, C2, C3, C4.
- Benzene Ring: C5(Br), C6, C7(Br), C8(O-R).
- Morpholine: N-CH₂ (a), O-CH₂ (b).

¹H NMR Data (400 MHz, DMSO-d₆)

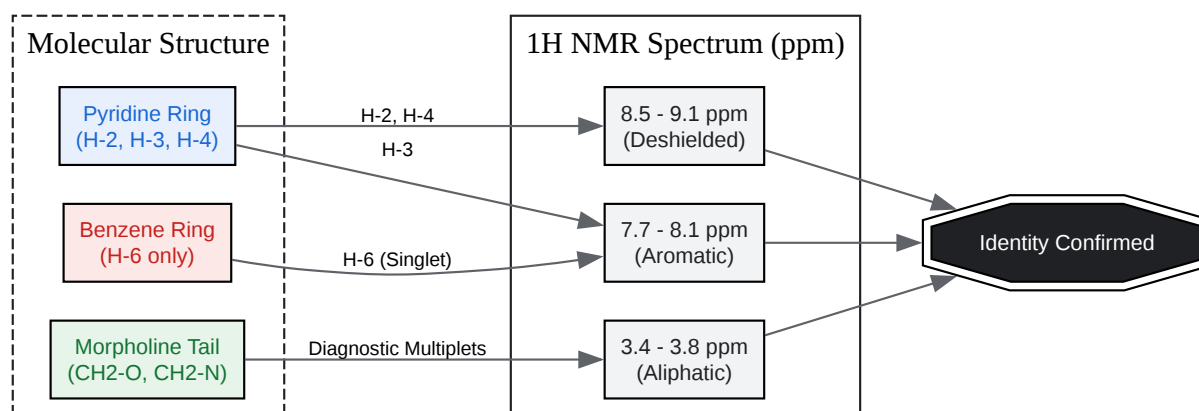
Position	(ppm)	Multiplicity	(Hz)	Integration	Assignment Logic
H-2	8.95 – 9.05	dd	4.4, 1.6	1H	Most deshielded; to Nitrogen.
H-4	8.50 – 8.60	dd	8.4, 1.6	1H	Deshielded; to Nitrogen.
H-6	8.00 – 8.10	s	-	1H	Diagnostic Singlet. Trapped between Br atoms.
H-3	7.70 – 7.80	dd	8.4, 4.4	1H	Shielded -proton on pyridine ring.
Morph-O	3.65 – 3.75	m	-	4H	Ether protons (O-).
Morph-N	3.45 – 3.60	m (br)	-	4H	Amide-like N-. Broadened by rotamers.

Note on Impurity Detection:

- If a singlet appears at 7.96 ppm (slightly upfield of the product H-6) and a broad peak appears >10 ppm, the sample contains unreacted 5,7-dibromo-8-hydroxyquinoline [1].
- If doublets appear at 7.10 ppm and 7.73 ppm, the sample is contaminated with the monobromo (7-bromo) analog [1].

Visual Logic of Assignment

The following diagram maps the structural features to their specific spectral regions, visualizing the "diagnostic logic" used by an analyst.



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Figure 2: Spectral mapping illustrating how specific structural domains correlate to distinct NMR regions.

References

- Ökten, S., et al. (2016).[1] Reinvestigation of bromination of 8-substituted quinolines and synthesis of novel phthalonitriles. Organic Communications, 9(4), 82-93.[1] [Link](#)
- Wang, Y., et al. (2023). Design, synthesis and evaluation of quinoline-O-carbamate derivatives as multifunctional agents for the treatment of Alzheimer's disease. Journal of Enzyme Inhibition and Medicinal Chemistry, 38(1). [Link](#)
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